

An In-depth Technical Guide to the DGAT1 Inhibition Pathway of GSK2973980A

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Compound of Interest

Compound Name: GSK2973980A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mechanism of action, pharmacological effects, and preclinical data related to **GSK2973980A**, a potent and selective inhibitor of Diacylglycerol O-acyltransferase 1 (DGAT1). The information is intended for professionals in the fields of metabolic disease research and drug development.

Introduction to DGAT1 and its Role in Metabolism

Diacylglycerol O-acyltransferase 1 (DGAT1) is a critical enzyme in lipid metabolism, catalyzing the final and rate-limiting step of triglyceride (TG) synthesis.^{[1][2]} This process involves the conversion of diacylglycerol (DAG) and fatty acyl-CoA into triglycerides.^[1] DGAT1 is highly expressed in the small intestine, liver, and adipose tissue, where it plays a pivotal role in dietary fat absorption and storage.^{[3][4]} Given the link between excess triglyceride accumulation and metabolic disorders such as obesity, type 2 diabetes, and non-alcoholic steatohepatitis (NASH), DGAT1 has emerged as a promising therapeutic target.^{[1][2][3]} Inhibition of DGAT1 is expected to reduce triglyceride synthesis, decrease fat storage, and improve overall metabolic health.^[1]

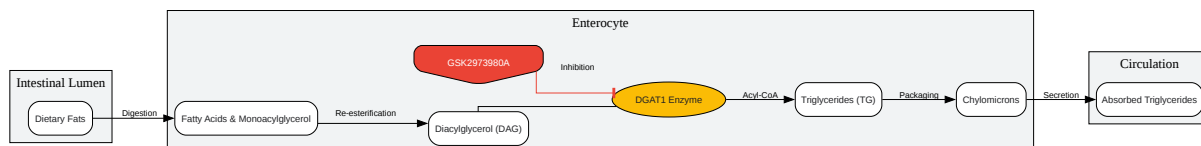
GSK2973980A: A Novel DGAT1 Inhibitor

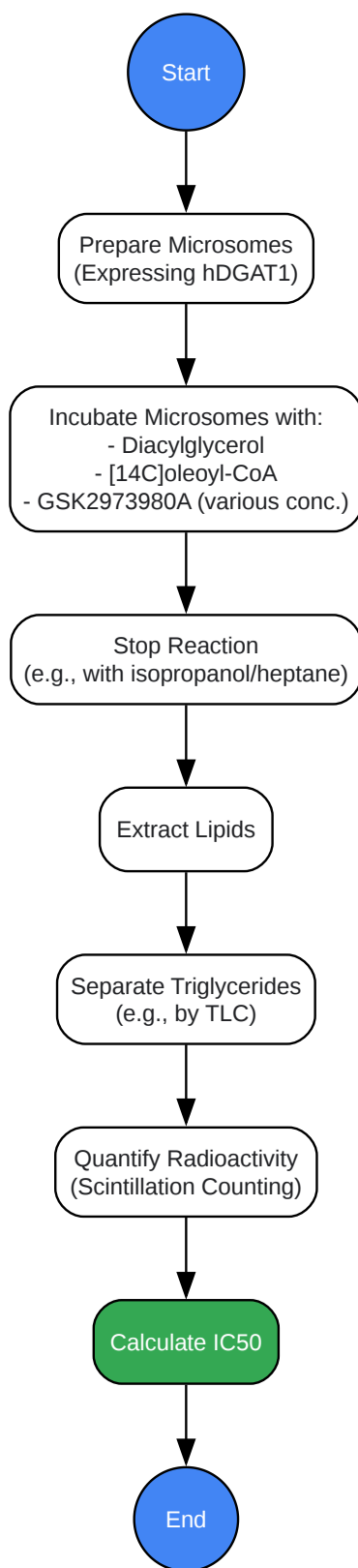
GSK2973980A is a novel, potent, and selective small molecule inhibitor of DGAT1 developed by GlaxoSmithKline.^[5] Preclinical studies have demonstrated its efficacy in reducing postprandial hypertriglyceridemia and promoting weight loss in rodent models of diet-induced

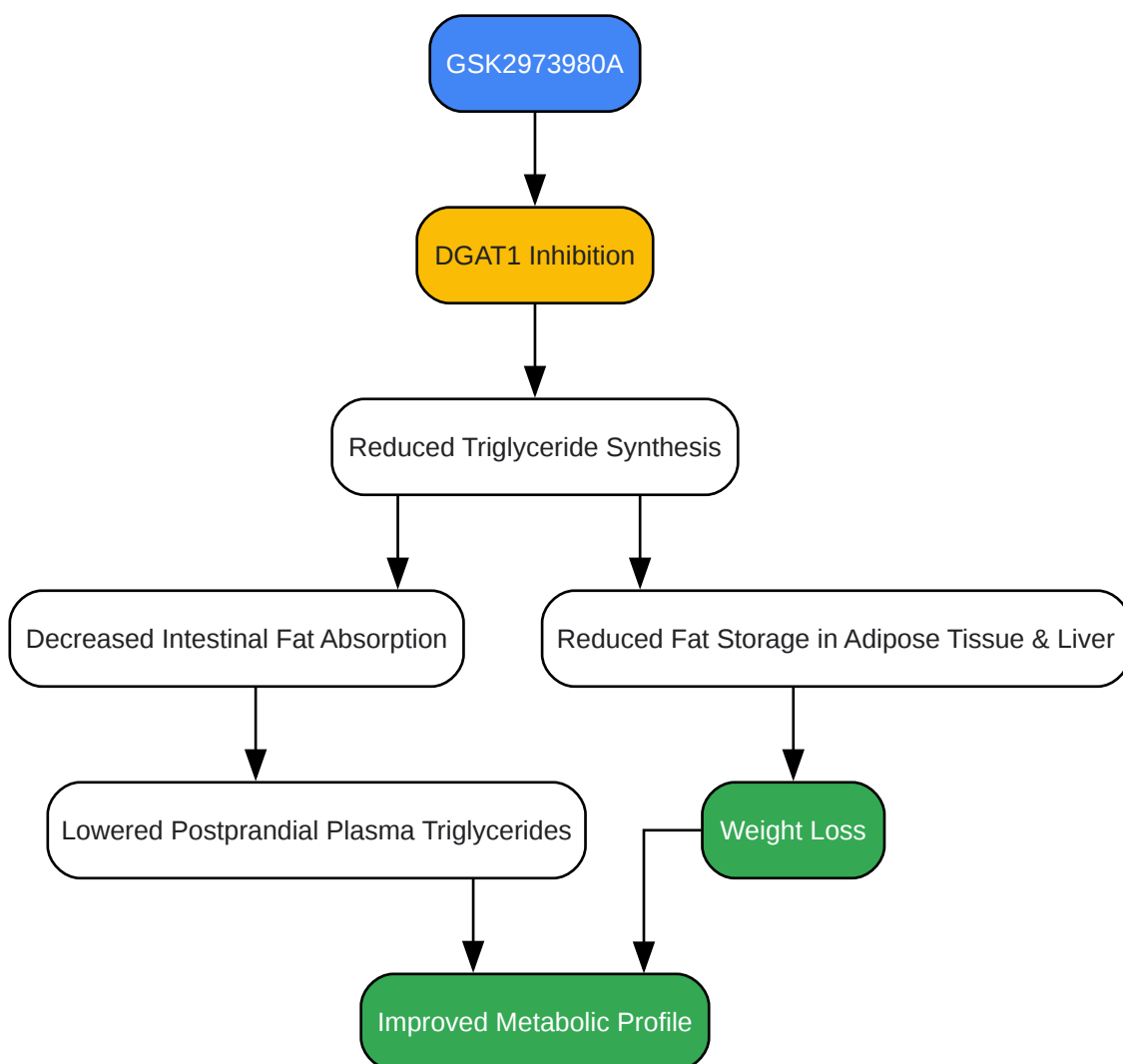
obesity.[3] Its high selectivity for DGAT1 over other acyltransferases, such as DGAT2 and ACAT1/2, minimizes off-target effects.[3][6]

The DGAT1 Inhibition Pathway

The primary mechanism of action of **GSK2973980A** is the competitive inhibition of the DGAT1 enzyme. By blocking the active site of DGAT1, **GSK2973980A** prevents the esterification of diacylglycerol to form triglycerides. This leads to a cascade of downstream metabolic effects.







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References

- 1. What are DGAT1 inhibitors and how do they work? [synapse.patsnap.com]
- 2. Targeting Acyl-CoA:diacylglycerol acyltransferase 1 (DGAT1) with small molecule inhibitors for the treatment of metabolic diseases - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
- 4. Pharmacological inhibition of diacylglycerol acyltransferase 1 reduces body weight gain, hyperlipidemia, and hepatic steatosis in db/db mice - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GSK2973980A - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 6. GSK2973980A | DGAT1 inhibitor | Probechem Biochemicals [probechem.com]
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